Spectroscopic data of Chlorodiethylisopropylsilane (NMR, IR, MS)

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Compound of Interest

Compound Name:	*Chlorodiethylisopropylsilane*
CAS No.:	*107149-56-4*
Cat. No.:	*B024495*

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An In-Depth Technical Guide to the Spectroscopic Profile of **Chlorodiethylisopropylsilane**

Prepared by: Gemini, Senior Application Scientist

Abstract

Chlorodiethylisopropylsilane [$(CH_3CH_2)_2(CH(CH_3)_2)SiCl$] is a trialkylsilyl halide of significant interest in organic synthesis, primarily utilized as a versatile protecting group for alcohols and in the formation of silyl enol ethers. A comprehensive understanding of its molecular structure is paramount for its effective application, and this is achieved through the rigorous analysis of its spectroscopic data. This guide provides a detailed examination and interpretation of the Nuclear Magnetic Resonance (^1H, ^{13}C, ^{29}Si NMR), Infrared (IR), and Mass Spectrometry (MS) data for **chlorodiethylisopropylsilane**. The content herein is synthesized from established spectroscopic principles and data from analogous organosilane compounds, offering a predictive but robust characterization for researchers and drug development professionals.

Molecular Structure and Spectroscopic Rationale

The structure of **chlorodiethylisopropylsilane** features a central, tetrahedral silicon atom bonded to two ethyl groups, one isopropyl group, and one chlorine atom. This arrangement gives rise to a unique and predictable spectroscopic fingerprint. The electron-withdrawing nature of the chlorine atom and the electropositive character of silicon significantly influence the electronic environment of the alkyl substituents, which is directly observable in the NMR chemical shifts. Vibrational spectroscopy (IR) will reveal characteristic frequencies for the Si-Cl bond and the alkyl C-H bonds, while mass spectrometry will detail the molecule's fragmentation pattern upon ionization.

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} Caption: General workflow for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of **chlorodiethylisopropylsilane**. The analysis is broken down by nucleus type. All predicted chemical shifts are relative to tetramethylsilane (TMS) at 0.00 ppm.

^{1}H NMR Spectroscopy Analysis

The proton NMR spectrum provides information on the electronic environment and connectivity of hydrogen atoms. Due to the symmetry of the two ethyl groups, a total of four distinct proton signals are expected.

Table 1: Predicted ^{1}H NMR Spectral Data

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Assigned Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration
-Si-$CH_2(CH_3)$ **(Ethyl)**	**~1.0 - 1.2**	**Quartet (q)**	**4H**
-Si-$CH_2(CH_3)$ (Ethyl)	~0.9 - 1.1	Triplet (t)	6H
-Si-$CH(CH_3)_2$ (Isopropyl)	~1.2 - 1.5	Septet (sept)	1H

| -Si-$CH(CH_3)_2$ (Isopropyl) | ~1.0 - 1.2 | Doublet (d) | 12H |

- Expertise & Causality: The protons of the methylene (-CH_2-) groups of the ethyl substituents are directly attached to a carbon bonded to silicon, placing them in an alpha position. This results in a downfield shift to ~1.0-1.2 ppm compared to a typical alkane. These protons are split into a quartet by the three protons of the adjacent methyl group. The methyl (-CH_3) protons of the ethyl groups are in a beta position to the silicon and appear as a triplet around 0.9-1.1 ppm due to coupling with the methylene protons.

- The methine (-CH-) proton of the isopropyl group is alpha to the silicon and is expected to be the most downfield proton at ~1.2-1.5 ppm. It is split into a septet by the six equivalent methyl protons. The twelve methyl protons of the isopropyl group are beta to the silicon and appear as a doublet due to coupling with the single methine proton. It is important to note that when the chemical shift difference between the methine and methyl protons of an isopropyl group is small, complex second-order coupling effects can distort the classic septet-doublet pattern.[1]

^{13}C NMR Spectroscopy Analysis

The ^{13}C NMR spectrum, typically acquired with proton decoupling, reveals the number of unique carbon environments. For **chlorodiethylisopropylsilane**, four distinct carbon signals are predicted.

Table 2: Predicted ^{13}C NMR Spectral Data

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Assigned Carbons	Predicted Chemical Shift (δ, ppm)
-Si-$CH_2(CH_3)$ **(Ethyl)**	**~15 - 20**
-Si-$CH_2(CH_3)$ (Ethyl)	~7 - 12
-Si-$CH(CH_3)_2$ (Isopropyl)	~18 - 25

| -Si-$CH(CH_3)_2$ (Isopropyl) | ~17 - 22 |

- Expertise & Causality: Carbons directly bonded to silicon (α-carbons) are deshielded relative to typical alkanes.[2][3] The α-carbon of the isopropyl group is expected to be the most downfield due to its tertiary nature and steric bulk. The α-carbons of the ethyl groups will appear slightly upfield from that. The methyl carbons (β-carbons) of both the ethyl and isopropyl groups will be found at higher field (lower ppm values). The electronegative chlorine atom attached to silicon further influences these shifts, causing a general downfield shift compared to an analogous tetraalkylsilane.[4][5]

^{29}Si NMR Spectroscopy Analysis

^{29}Si NMR is highly sensitive to the substituents attached to the silicon atom and provides direct evidence of its chemical environment.[6]

Table 3: Predicted ^{29}Si NMR Spectral Data

Assigned Nucleus	Predicted Chemical Shift (δ, ppm)

| $(Et)_2(i\text{-}Pr)SiCl$ | ~30 - 35 |

- Expertise & Causality: The chemical shift of ^{29}Si is strongly influenced by the electronegativity of the attached atoms. The presence of one chlorine atom significantly deshields the silicon nucleus, shifting it downfield. For comparison, the experimental ^{29}Si chemical shift for chlorotrimethylsilane ($SiMe_3Cl$) is approximately +30.7 ppm.[7][8] Replacing methyl groups with larger, more electron-donating alkyl groups like ethyl and isopropyl is expected to induce a minor upfield or downfield shift, but the value should remain in a similar region, confirming the trialkylsilyl chloride structure.[9][10]

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Infrared (IR) Spectroscopy

IR spectroscopy identifies functional groups by detecting their characteristic vibrational frequencies.[1] The spectrum of **chlorodiethylisopropylsilane** is dominated by alkyl C-H vibrations and the key Si-Cl stretch.

Table 4: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Bond Vibration	Assignment & Intensity
2960 - 2850	**C-H stretch**	**Alkyl groups (Strong)**
1465, 1380	C-H bend	Alkyl groups (Medium)

| 625 - 425 | Si-Cl stretch | Silyl Chloride (Strong) |

- Expertise & Causality: The region between 2850 and 3000 cm^{-1} will contain strong, sharp peaks corresponding to the sp^3 C-H stretching vibrations of the ethyl and isopropyl groups.[1] The C-H bending (scissoring and rocking) modes will appear in the 1380-1465 cm^{-1} region. The most diagnostic peak for confirming the compound's identity as a silyl chloride is the strong absorption band for the Si-Cl stretch, which is expected in the 425-625 cm^{-1} range.[11][12] The absence of a broad peak around 3300 cm^{-1} (O-H stretch) or a sharp peak around 2150 cm^{-1} (Si-H stretch) would confirm the purity of the sample and the absence of hydrolysis or reduction byproducts.[13]

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides the molecular weight and structural information based on the fragmentation of the molecule.

Table 5: Predicted Key Mass Spectrometry Fragments

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m/z Value	Proposed Fragment Ion	Identity / Loss
180 / 182	**$[(CH_3CH_2)_2(CH(CH_3)_2)SiCl]^{+\cdot}$**	Molecular Ion ($M^{+\cdot}$)
145	$[(CH_3CH_2)_2(CH(CH_3)_2)Si]^+$	$[M - Cl]^+$
151	$[(CH_3CH_2)(CH(CH_3)_2)SiCl]^+$	$[M - CH_2CH_3]^+$

| 137 | $[(CH_3CH_2)_2SiCl]^+$ | $[M - CH(CH_3)_2]^+$ |

- Expertise & Causality: The molecular ion ($M^{+\cdot}$) peak is expected at m/z 180 (for ^{35}Cl) and 182 (for ^{37}Cl). The natural isotopic abundance of chlorine (^{35}Cl:$^{37}Cl \approx 3:1$) will result in the M+2 peak at m/z 182 having an intensity that is approximately one-third of the $M^{+\cdot}$ peak at m/z 180. This isotopic pattern is a definitive indicator of the presence of a single chlorine atom.

- Fragmentation in alkylsilanes is driven by the formation of stable silylium cations.[14][15] The most common fragmentation pathways involve the cleavage of bonds alpha to the silicon atom.

  - Loss of a Chlorine Radical: Cleavage of the Si-Cl bond results in a stable trialkylsilylium cation at m/z 145. This is often a very prominent peak.

  - Loss of an Ethyl Radical: Cleavage of a Si-C_2H_5 bond gives a fragment at m/z 151.

  - Loss of an Isopropyl Radical: Cleavage of the Si-C_3H_7 bond yields the base peak or a very significant peak at m/z 137. The relative stability of the lost radical (isopropyl > ethyl) often makes this a favored fragmentation pathway.

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} Caption: Predicted major fragmentation pathways in EI-MS.

Standardized Experimental Protocols

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Trustworthiness: The following protocols are generalized standard procedures. Due to the moisture sensitivity of chlorosilanes, all sample handling must be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and properly dried glassware.

NMR Spectroscopy Protocol

- Sample Preparation: In a nitrogen-filled glovebox, add ~10-20 mg of **chlorodiethylisopropylsilane** to a dry NMR tube.
- Solvent Addition: Using a dry syringe, add ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, C_6D_6). Ensure the solvent is anhydrous.
- Sealing: Cap the NMR tube securely (e.g., with a J. Young's tap or a tightly sealed cap wrapped with Parafilm).
- Acquisition: Acquire ^{1}H, $^{13}C\{^{1}H\}$, and $^{29}Si\{^{1}H\}$ spectra on a standard NMR spectrometer (e.g., 400 MHz or higher). For ^{29}Si, a longer relaxation delay or the use of a relaxation agent like $Cr(acac)_3$ may be necessary to obtain a good signal-to-noise ratio.
- Processing: Process the Free Induction Decay (FID) with Fourier transformation. Reference the spectra to the residual solvent peak or internal TMS.[16][17]

IR Spectroscopy Protocol

- Sample Preparation: Place one drop of neat (solvent-free) **chlorodiethylisopropylsilane** between two polished salt plates (e.g., NaCl or KBr).
- Analysis: Gently press the plates together to form a thin liquid film.
- Acquisition: Immediately place the salt plates in the sample holder of an FTIR spectrometer and acquire the spectrum. A typical acquisition involves 16-32 scans at a resolution of 4 cm^{-1}.
- Processing: Perform a background scan of the empty salt plates first and subtract it from the sample spectrum.

Mass Spectrometry (EI-MS) Protocol

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- Sample Preparation: Dilute a small amount of the silane in a volatile, anhydrous solvent (e.g., dichloromethane or hexane) to a concentration of ~1 mg/mL.
- Introduction: Introduce the sample into the mass spectrometer. For volatile liquids, a direct insertion probe or GC-MS is suitable.
- Ionization: Use a standard electron ionization (EI) source, typically operating at 70 eV.
- Analysis: Scan a suitable mass range (e.g., m/z 40-250) to detect the molecular ion and key fragments.
- Data Interpretation: Analyze the resulting mass spectrum for the molecular ion, the Cl isotope pattern, and characteristic fragment ions.

Conclusion

The spectroscopic profile of **chlorodiethylisopropylsilane** is highly characteristic and allows for unambiguous structural confirmation. ^{1}H and ^{13}C NMR define the connectivity and environment of the ethyl and isopropyl groups. ^{29}Si NMR provides direct evidence for the trialkylsilyl chloride core, with a chemical shift predicted around +30 to +35 ppm. IR spectroscopy confirms the presence of alkyl C-H bonds and the crucial Si-Cl bond (425-625 cm^{-1}). Finally, mass spectrometry establishes the molecular weight (m/z 180) and reveals a predictable fragmentation pattern dominated by the loss of alkyl and chloride radicals, further corroborating the proposed structure. This comprehensive guide serves as a valuable reference for scientists utilizing this important synthetic reagent.

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